

Boc-Ser(Me)-OMe chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl N-(tert-butoxycarbonyl)-O-methyl-L-serinate

Cat. No.: B176160

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In-Depth Technical Guide: Boc-Ser(Me)-OMe

This guide provides a detailed overview of the chemical properties of N-tert-Butoxycarbonyl-O-methyl-L-serine methyl ester, commonly abbreviated as Boc-Ser(Me)-OMe. It is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Chemical Identity and Structure

Boc-Ser(Me)-OMe is a protected amino acid derivative used in organic synthesis, particularly in the construction of peptides and other complex molecules. The Boc (tert-Butoxycarbonyl) group protects the amine functionality, while the methyl ester protects the carboxylic acid.

Furthermore, the side-chain hydroxyl group of the serine residue is protected by a methyl ether.

While a specific CAS Number for Boc-Ser(Me)-OMe could not be definitively identified through searches, the CAS Number for the corresponding carboxylic acid, N-Boc-O-methyl-L-serine (Boc-Ser(Me)-OH), is well-documented.

Data Presentation

Compound Name	Abbreviation	CAS Number	Molecular Formula	Molecular Weight
N-tert-Butoxycarbonyl-O-methyl-L-serine	Boc-Ser(Me)-OH	51293-47-1[1]	C ₉ H ₁₇ NO ₅	219.23 g/mol [1]
N-tert-Butoxycarbonyl-O-methyl-L-serine methyl ester	Boc-Ser(Me)-OMe	Not Found	C ₁₀ H ₁₉ NO ₅	233.26 g/mol

Chemical Structure Visualization

The chemical structure of Boc-Ser(Me)-OMe is depicted below. The diagram illustrates the connectivity of the atoms, including the Boc protecting group on the nitrogen, the methyl ester on the carboxyl group, and the methyl ether on the serine side chain.

Caption: Chemical structure of Boc-Ser(Me)-OMe.

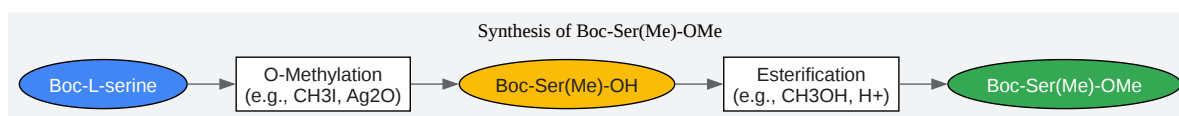
Experimental Protocols

Detailed experimental protocols for the synthesis of Boc-Ser(Me)-OMe are not readily available in public literature searches. However, a general synthetic route can be inferred from standard organic chemistry principles. The synthesis would likely involve two key steps starting from commercially available Boc-L-serine:

- **O-Methylation of the side chain:** The hydroxyl group of Boc-L-serine would be methylated, typically using a methylating agent such as methyl iodide (CH₃I) or dimethyl sulfate ((CH₃)₂SO₄) in the presence of a suitable base (e.g., sodium hydride, silver oxide). This step yields Boc-Ser(Me)-OH.
- **Esterification of the carboxylic acid:** The resulting Boc-Ser(Me)-OH would then be esterified to form the methyl ester. This can be achieved through various methods, such as Fischer

esterification (reacting with methanol in the presence of a strong acid catalyst) or by using a milder reagent like diazomethane or (trimethylsilyl)diazomethane.

A representative, though not explicitly cited, workflow for such a synthesis is presented below.



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Caption: A plausible synthetic workflow for Boc-Ser(Me)-OMe.

Disclaimer: This technical guide is for informational purposes only and is based on publicly available data. The absence of a specific CAS number for Boc-Ser(Me)-OMe suggests it may be a less common derivative. Researchers should verify information from chemical suppliers and relevant literature before use.

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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [Boc-Ser(Me)-OMe chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176160#boc-ser-me-ome-chemical-structure-and-cas-number]

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